

Personal protective equipment for handling 2,2-Dimethyloxirane

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Compound of Interest

Compound Name: 2,2-Dimethyloxirane

Cat. No.: B032121

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Essential Safety and Handling Guide for 2,2-Dimethyloxirane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **2,2-Dimethyloxirane** (CAS No. 558-30-5), also known as isobutylene oxide. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

2,2-Dimethyloxirane is a highly flammable liquid and vapor that can cause severe skin and eye damage. It is also suspected of causing genetic defects and cancer. Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Hazard Classification for **2,2-Dimethyloxirane**

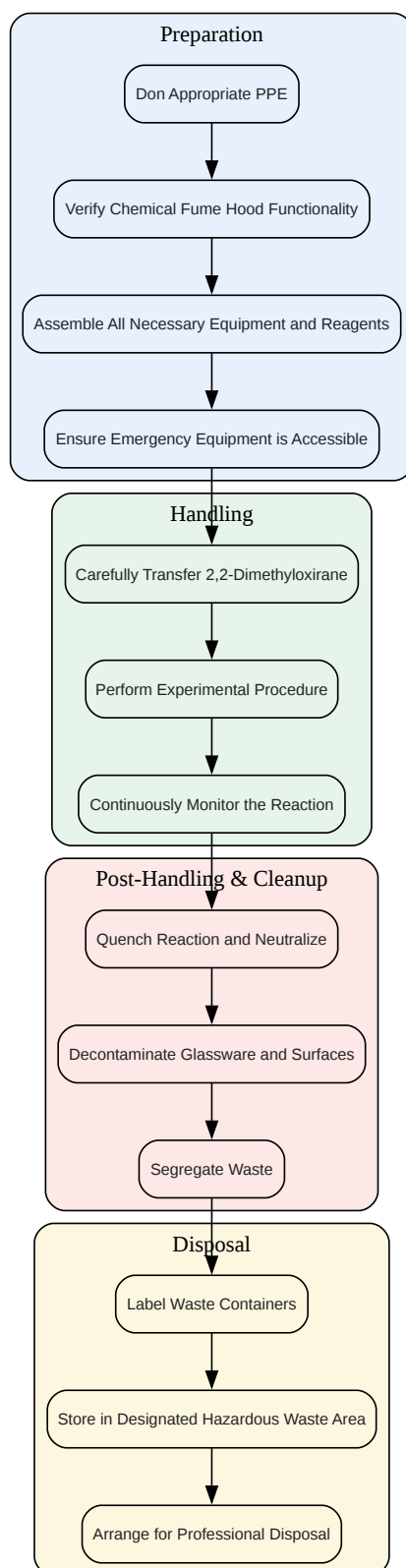
Hazard Class	Category
Flammable liquids	Category 2
Skin Corrosion/Irritation	Category 1
Serious Eye Damage/Eye Irritation	Category 1
Germ Cell Mutagenicity	Category 1B
Carcinogenicity	Category 1B
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

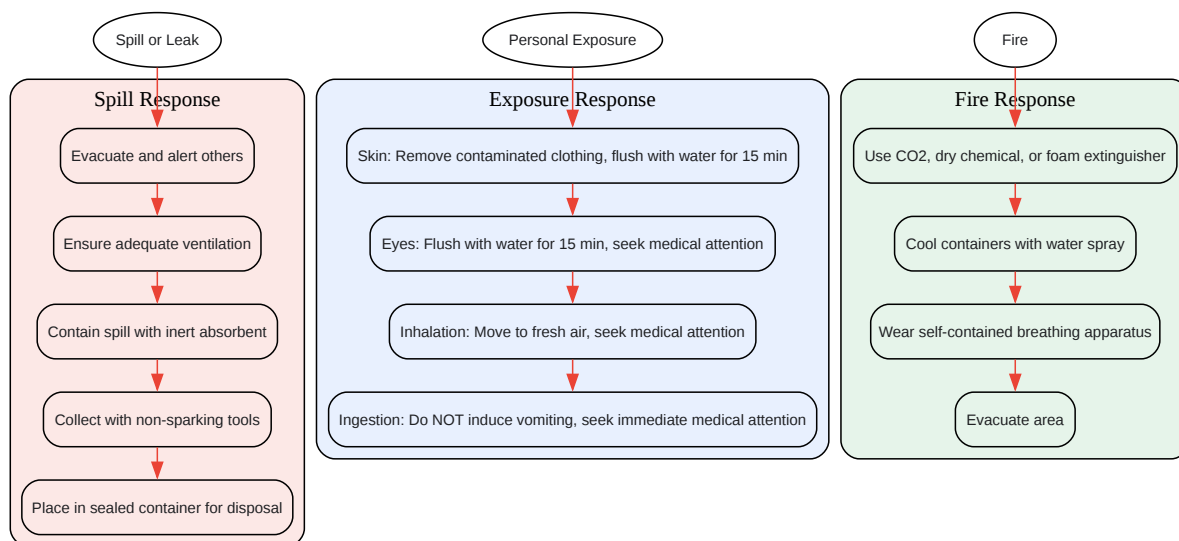
Table 2: Recommended Personal Protective Equipment (PPE)

PPE Category	Specification
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should also be worn.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Always inspect gloves for integrity before use and replace them immediately if incidental splash exposure occurs.
Body Protection	Flame-retardant lab coat. For larger quantities or increased risk of splashing, wear fire/flammable resistant and impervious clothing.
Respiratory Protection	Work should be conducted in a chemical fume hood. If exposure limits are exceeded or if irritation is experienced, use a full-face respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA).

Operational and Handling Plan

A systematic approach to handling **2,2-Dimethyloxirane** is crucial for safety. The following workflow outlines the necessary steps from preparation to disposal.





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